

# Chemical Identity and Nomenclature

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## Compound of Interest

Compound Name: *1,3-Bis(benzyloxy)propan-2-one*

Cat. No.: *B1610077*

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1,3-Dibenzylxyacetone, also known as **1,3-bis(benzyloxy)propan-2-one**, is the dibenzyl ether derivative of 1,3-dihydroxyacetone. The benzyl groups serve as crucial protecting groups for the hydroxyl functionalities, rendering the central ketone available for a variety of chemical transformations. This protection is a common strategy in multi-step organic synthesis, particularly in the construction of complex pharmaceutical agents.

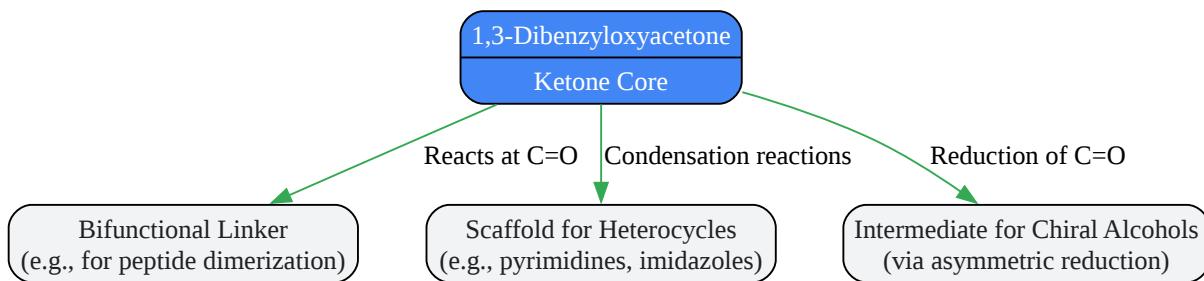
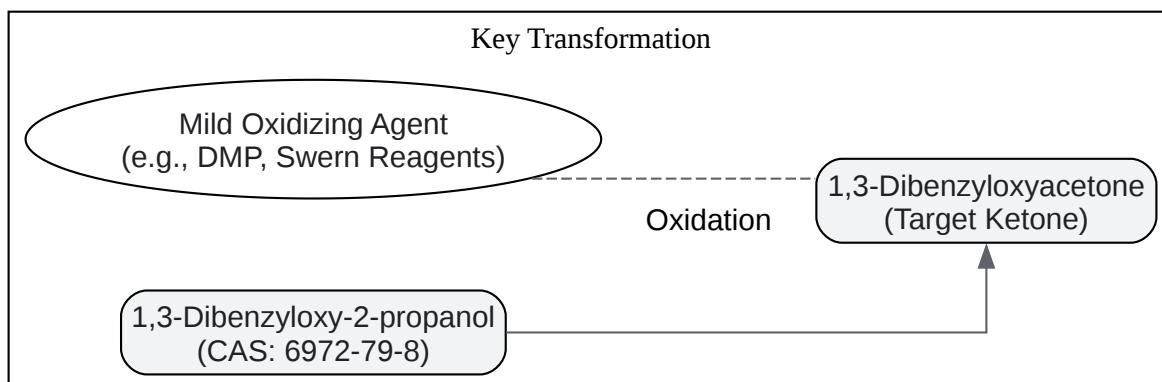
The direct precursor to this compound is 1,3-dibenzylxy-2-propanol, a commercially available reagent. Understanding the precursor is fundamental to utilizing the target ketone.

| Property          | Value   | Source  |
|-------------------|---|---|
| Precursor Name    | 1,3-Dibenzylxy-2-propanol                                 |   |
| Synonyms          | 1,3-Bis(benzyloxy)-2-propanol,<br>1,3-Di-O-benzylglycerol | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>                     |
| CAS Number        | 6972-79-8   | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Molecular Formula | C <sub>17</sub> H <sub>20</sub> O <sub>3</sub>            | <a href="#">[4]</a> <a href="#">[7]</a>   |
| Molecular Weight  | 272.34 g/mol  | <a href="#">[1]</a> <a href="#">[7]</a>   |
| Appearance        | Colorless to light yellow liquid                          | <a href="#">[2]</a> <a href="#">[3]</a>   |
| Boiling Point     | 226-227 °C at 3 mmHg                                      | <a href="#">[1]</a> <a href="#">[5]</a>   |
| Density           | 1.103 g/mL at 20 °C                                       | <a href="#">[1]</a> <a href="#">[5]</a>   |
| Refractive Index  | n <sub>20/D</sub> 1.549                                   | <a href="#">[1]</a> <a href="#">[5]</a>   |

# Synthesis of 1,3-Dibenzylxyacetone: The Oxidation Pathway

The most direct and logical route to 1,3-dibenzylxyacetone is the oxidation of its parent alcohol, 1,3-dibenzylxy-2-propanol. The choice of oxidant is critical to ensure a high-yield conversion without affecting the acid-sensitive benzyl ether protecting groups. Mild oxidation conditions are therefore paramount.

A study has reported the successful synthesis of 1,3-dihydroxyacetone derivatives from their corresponding 1,3-diaroxy(alkoxy)-2-propanol precursors via oxidation with dimethyl sulfoxide (DMSO), activated by phosphorus pentoxide.<sup>[8]</sup> Other standard, mild oxidation protocols such as Swern or Dess-Martin oxidation are also highly applicable.



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- To cite this document: BenchChem. [Chemical Identity and Nomenclature]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1610077#1-3-dibenzyloxyacetone-cas-number>]

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